

Spectroscopic Profiling: 4-(2,2-Diethoxyethyl)oxane vs. Synthetic Precursors

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Compound of Interest

Compound Name: 4-(2,2-Diethoxyethyl)oxane

CAS No.: 2164042-76-4

Cat. No.: B2792220

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Executive Summary

Target Molecule: **4-(2,2-Diethoxyethyl)oxane** (IUPAC: 4-(2,2-Diethoxyethyl)tetrahydro-2H-pyran) CAS: 2164042-76-4 Primary Precursor: 2-(Tetrahydro-2H-pyran-4-yl)acetaldehyde (CAS: 65626-23-5)[1]

This guide provides a definitive spectroscopic comparison between **4-(2,2-diethoxyethyl)oxane**—a stable acetal intermediate used in fragrance and pharmaceutical synthesis—and its reactive aldehyde precursor. The conversion of the aldehyde to the acetal is a critical quality control point; incomplete conversion or hydrolysis leads to stability issues in downstream applications. This document outlines the specific NMR, IR, and MS markers required to validate the synthesis and purity of the target molecule.

Synthetic Context & Reaction Pathway

To understand the spectroscopic shift, one must understand the chemical transformation. The synthesis typically involves the acid-catalyzed acetalization of 2-(tetrahydro-2H-pyran-4-yl)acetaldehyde with ethanol.

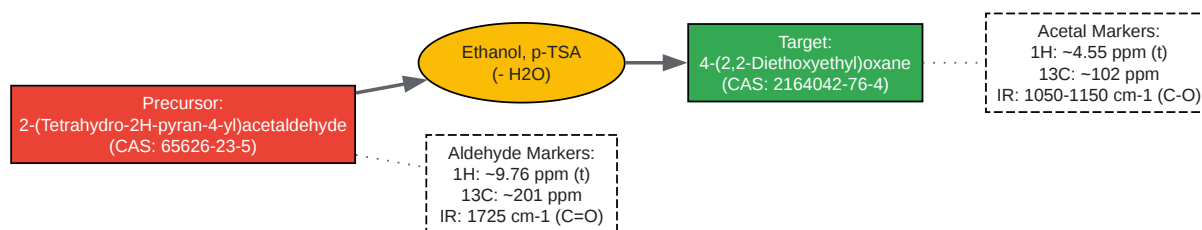
Reaction Scheme

The aldehyde carbonyl group () is attacked by ethanol () in the presence of an acid catalyst (e.g., -TSA) and a dehydrating agent (e.g., Triethyl orthoformate) to form the diethyl acetal.

Key Transformation:

- Loss: Carbonyl () functionality.[2]
- Gain: Diethyl acetal () functionality.

Visualization: Synthesis & Spectral Logic



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Figure 1: Reaction pathway and diagnostic spectroscopic shifts for the conversion of the aldehyde precursor to the oxane acetal.

Spectroscopic Deep Dive

The following data points are derived from standard acetalization shifts and specific structural features of the tetrahydropyran (oxane) ring.

A. Nuclear Magnetic Resonance (NMR)

NMR is the primary tool for quantifying conversion. The disappearance of the aldehyde proton is the most sensitive metric for reaction completion.

¹H NMR Comparison (400 MHz, CDCl₃)

Feature	Precursor (Aldehyde)	Target (Acetal)	Diagnostic Value
Aldehyde Proton	9.76 ppm (t, J=2.0 Hz, 1H)	Absent	Critical: Presence indicates incomplete reaction.
Acetal Methine	Absent	4.55 ppm (t, J=5.6 Hz, 1H)	Confirms formation of the acetal center.
Ethoxy -CH ₂ -	Absent	3.45 - 3.70 ppm (m, 4H)	Characteristic multiplet for diethyl ether groups.
Ethoxy -CH ₃	Absent	1.20 ppm (t, J=7.0 Hz, 6H)	New triplet signal confirming ethanol incorporation.
Ring H ₂ /H ₆ (eq)	~3.95 ppm (dm)	~3.92 ppm (dm)	Minor shift; confirms ring integrity.
Ring H ₂ /H ₆ (ax)	~3.40 ppm (td)	~3.38 ppm (td)	Characteristic of oxane ring; largely unchanged.

¹³C NMR Comparison (100 MHz, CDCl₃)

Carbon Type	Precursor (Aldehyde)	Target (Acetal)	Shift Logic
Carbonyl / Acetal	201.5 ppm (C=O)	102.3 ppm (O-CH-O)	Huge upfield shift; definitive proof of structure.
Ethoxy -CH ₂ -	Absent	61.2 ppm	New signal.
Ethoxy -CH ₃	Absent	15.3 ppm	New signal.
Linker (-CH ₂ -)	~50.5 ppm (alpha to C=O)	~38.5 ppm (alpha to acetal)	Shift due to change in electron withdrawal.

B. Infrared Spectroscopy (FT-IR)

IR is useful for rapid "pass/fail" raw material identification.

- Precursor (Aldehyde):
 - Strong C=O Stretch: 1720–1730 cm⁻¹.
 - Fermi Resonance: Two weak bands at ~2720 and ~2820 cm⁻¹ (C-H stretch of aldehyde).
- Target (Acetal):
 - Absence of C=O: The region 1700–1750 cm⁻¹ must be clean.
 - Strong C-O Stretch: Multiple intense bands in the 1050–1150 cm⁻¹ region (C-O-C-O-C system).

C. Mass Spectrometry (GC-MS)

Acetals are fragile under Electron Impact (EI) ionization and rarely show a molecular ion ().

- Target MW: 202.29 g/mol .
- Key Fragment:m/z 157 (

). Loss of one ethoxy group is the base peak or dominant fragment for diethyl acetals.

- Precursor MW: 128.17 g/mol .[3] Shows

at 128 and fragments related to the loss of the acetaldehyde chain.

Experimental Protocols

Protocol 1: Synthesis Monitoring (Micro-Scale)

Use this protocol to determine reaction completion before scale-up.

- Sampling: Withdraw 50 μ L of the reaction mixture.
- Quench: Add to a vial containing 0.5 mL saturated (to neutralize acid catalyst and stop hydrolysis).
- Extraction: Add 1 mL Ethyl Acetate, vortex for 10 seconds.
- Analysis: Inject the organic layer into GC-MS.
 - Pass Criteria: Area% of Aldehyde (RT ~ Precursor) < 0.5%.
 - Fail Criteria: Presence of peak at m/z 128.

Protocol 2: NMR Characterization

- Sample Prep: Dissolve 10 mg of isolated oil in 0.6 mL .
- Acquisition:
 - Run ^1H NMR with (relaxation delay) 5 seconds to ensure accurate integration of the aldehyde proton if present.
 - Set spectral width to -2 to 12 ppm.

- Processing:
 - Reference spectrum to TMS (0.00 ppm) or residual (7.26 ppm).
 - Integrate the acetal triplet at ~4.55 ppm (Set to 1H).
 - Check region 9.5–10.0 ppm. Integration should be < 0.01H.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13650630, 4-(2,2-Diethoxyethyl)tetrahydropyran. Retrieved from [[Link](#)]
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